

A Tale of Two Profiles: Unpacking the Licensing Landscape of MPEG-5 EVC

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Compound of Interest

Compound Name: *Mpeg-LA*
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The MPEG-5 Essential Video Coding (EVC) standard presents a novel dual-profile approach to video compression, starkly dividing its licensing framework to address the complexities and uncertainties that have historically plagued codec adoption. This guide provides a detailed comparison of the licensing terms for the MPEG-5 EVC baseline and main profiles, offering clarity for researchers, scientists, and professionals in drug development who increasingly rely on video data for analysis, collaboration, and dissemination.

The EVC standard, finalized in April 2020, is structured to offer a highly flexible and predictable licensing environment. Its baseline profile is designed to be entirely royalty-free, while the main profile incorporates more advanced, patented technologies that necessitate licensing agreements. This bifurcation aims to provide a baseline of high-quality, accessible video compression for all, with the option to achieve greater efficiency for those willing to engage with patent licensing.^[1]

Comparative Analysis of Licensing Terms

The core distinction in the licensing of MPEG-5 EVC lies in the intellectual property underpinning each profile.

Feature	MPEG-5 EVC Baseline Profile	MPEG-5 EVC Main Profile
Licensing Model	Royalty-Free	Fair, Reasonable, and Non-Discriminatory (FRAND)
Core Technologies	Utilizes technologies that are over 20 years old or have royalty-free licensing terms.	Includes newer, patented coding tools for enhanced compression efficiency. [1] [2]
Key Patent Holders	N/A (Designed to be free of patent royalties)	Samsung, Huawei, Qualcomm, and other contributors. [2] [3] [4] [5] [6] [7] [8] [9] [10]
Licensing Costs	\$0	Specific royalty rates, annual caps, and other fees are subject to the licensing terms of individual patent holders or a patent pool. As of late 2025, publicly available, detailed quantitative licensing terms from the key patent holders remain elusive, despite their commitment to announce them by April 2022. [3] [4] [5] [6] [7] [8] [9] [11]
Patent Pool	Not Applicable	No formal patent pool has been publicly announced. Licensing is expected to be handled either individually with patent holders or through a potential future patent pool. [12]
Flexibility	N/A	Tools in the main profile can be individually enabled or disabled, allowing implementers to manage features and potential royalty obligations. [13] [14]

Experimental Data and Performance

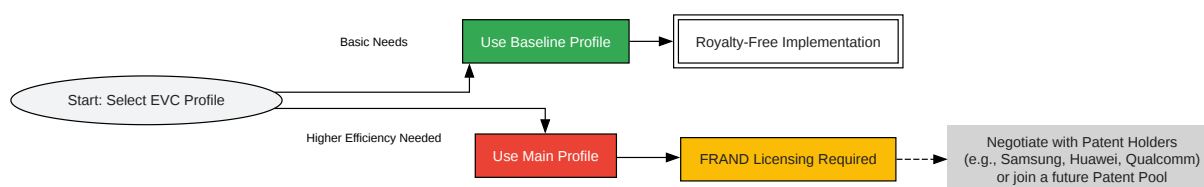
While specific licensing costs for the main profile are not publicly detailed, performance comparisons highlight the trade-offs between the two profiles. The baseline profile offers significant bitrate savings over older standards like AVC (H.264). The main profile, in turn, demonstrates compression efficiency comparable to or better than HEVC (H.265).

Experimental Protocol: Performance evaluations of EVC are typically conducted using a standardized set of test sequences and conditions defined by the Moving Picture Experts Group (MPEG). The process involves encoding video sequences at various quality levels (measured by PSNR - Peak Signal-to-Noise Ratio) and comparing the resulting bitrates against a reference encoder (e.g., AVC or HEVC reference software). The difference in bitrate required to achieve the same objective quality is reported as the average bitrate savings.

One study indicated that the EVC main profile could achieve up to a 30% encoding gain for UHD footage and 25% for 1080p60 footage compared to HEVC.[13]

Licensing Pathway Visualization

The logical flow for determining the licensing obligations for MPEG-5 EVC can be visualized as a decision-making process.



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MPEG-5 EVC Licensing Decision Pathway

The Strategic Advantage of a Dual-Profile System

The creation of a royalty-free baseline profile was a direct response to the complex and often contentious licensing landscape of previous video codecs like HEVC, which saw the emergence of multiple patent pools and fragmented licensing demands.[2][12] By providing a capable, free-to-use option, the EVC standard aims to accelerate adoption and provide a safe harbor for developers and manufacturers.

For applications where maximum compression is paramount, such as high-resolution scientific imaging or telemedicine, the main profile offers a pathway to superior performance. The commitment by major technology contributors—Samsung, Huawei, and Qualcomm—to offer licenses on FRAND terms was intended to bring predictability to this higher-performance tier.[2][3][4][5][6][7][8][9][10] However, the lack of publicly available, concrete licensing terms for the main profile remains a significant hurdle for widespread adoption of its advanced features.

In conclusion, the MPEG-5 EVC standard's licensing structure is a significant evolution in the world of video codecs. The royalty-free baseline profile offers a compelling, risk-free option for a wide range of applications. The main profile, while promising superior performance, remains in a state of licensing ambiguity pending the public release of detailed royalty structures from its key patent holders. Researchers and developers must weigh the performance benefits of the main profile against the current lack of transparent licensing costs.

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